

Safe Disposal of 17:0-20:3 PG-d5: A Procedural Guide

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Compound of Interest

Compound Name: 17:0-20:3 PG-d5

CAS No.: 2342575-52-2

Cat. No.: B15554051

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This document provides essential safety and logistical information for the proper disposal of **17:0-20:3 PG-d5**, a deuterated phosphatidylglycerol. Adherence to these procedures is critical to ensure personnel safety and compliance with environmental regulations. Researchers, scientists, and drug development professionals should consult the specific Safety Data Sheet (SDS) provided by the manufacturer for complete guidance.

Immediate Safety Precautions

17:0-20:3 PG-d5 is classified as a hazardous substance. Based on available safety data, it is a flammable liquid and exhibits acute toxicity if ingested, inhaled, or in contact with skin.^[1] It can also cause skin and eye irritation, and may have carcinogenic effects.^[1] Always handle this compound within a certified chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

Quantitative Safety Data

The following table summarizes key quantitative safety data for **17:0-20:3 PG-d5**. This information is crucial for risk assessment and safe handling.

Property	Value	Source
CAS Number	2936622-53-4	[1]
Molecular Formula	C43H73D5NaO10P	[1]
Molecular Weight	814.07 g/mol	[1]
Form	Solution	[1]
Storage Temperature	-20°C	[1][2]
Flash Point	9.7 °C (49.5 °F)	[1]

Step-by-Step Disposal Protocol

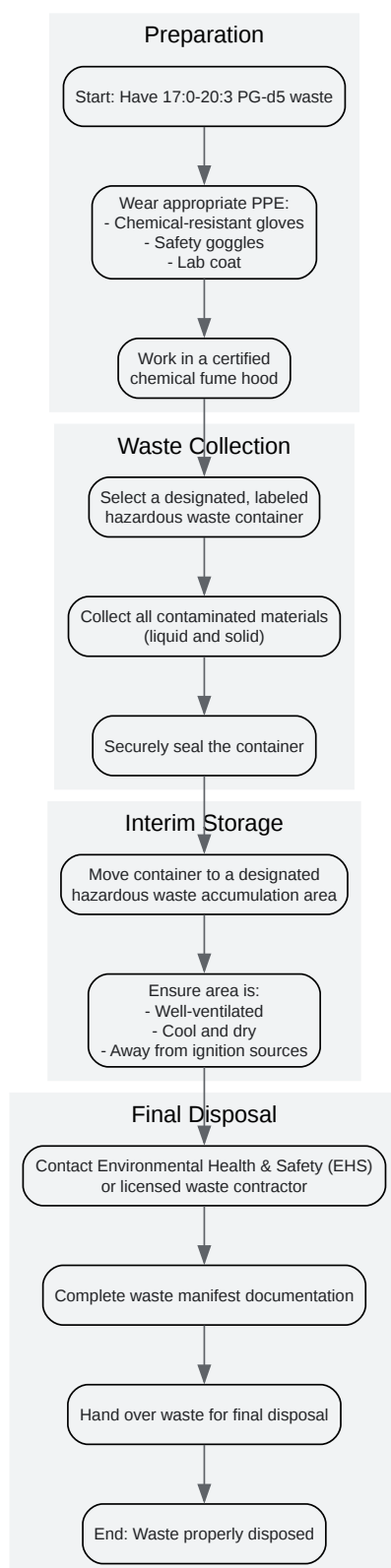
The disposal of **17:0-20:3 PG-d5** must be managed by trained personnel in accordance with institutional and governmental regulations for hazardous chemical waste.

- Waste Collection:
 - Collect all waste containing **17:0-20:3 PG-d5**, including unused solutions, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a designated and properly labeled hazardous waste container.
 - The container must be made of a material compatible with flammable organic solvents.
 - The label should clearly identify the contents, including the full chemical name ("**17:0-20:3 PG-d5**") and any solvents used. It should also display the appropriate hazard pictograms (e.g., flammable, toxic).
- Waste Storage:
 - Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste accumulation area.
 - The storage area should be away from sources of ignition, such as open flames, sparks, and hot surfaces, due to the low flash point of the material.
 - Ensure secondary containment is in place to prevent spills.

- Waste Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - Do not dispose of **17:0-20:3 PG-d5** down the drain or in regular trash.
 - Provide the waste manifest with all necessary information about the chemical composition of the waste.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **17:0-20:3 PG-d5**.



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Disposal Workflow for **17:0-20:3 PG-d5**

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References

- 1. 17:0-20:3 PG-d5, Avanti, 2936622-53-4, 858132L, Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
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